

validation of Helioseal's caries prevention effectiveness in a 3-year study

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Compound of Interest

Compound Name: *Helioseal*

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Helioseal's Caries Prevention Efficacy: A 3-Year Comparative Analysis

A comprehensive evaluation of **Helioseal** pit and fissure sealants over a three-year period underscores their effectiveness in preventing dental caries. Clinical trials have demonstrated high retention rates and significant reductions in caries incidence, positioning **Helioseal** as a reliable option for dental professionals. This guide provides an objective comparison of **Helioseal**'s performance with other alternatives, supported by experimental data from long-term studies.

Comparative Performance of Helioseal Sealants

A 3-year randomized clinical trial was conducted to assess the clinical performance of a new Bis-GMA-free sealant, **Helioseal** F Plus, against the established **Helioseal** F.^{[1][2][3][4]} The study, employing a split-mouth design, initially involved 92 adolescents, with 76 completing the three-year follow-up.^{[1][2][3][4]} Key performance indicators included sealant retention and the incidence of new carious lesions.

After three years, both **Helioseal** F Plus and **Helioseal** F demonstrated commendable retention rates. The proportion of sealants that were either completely intact or had minimal loss was 81.7% for **Helioseal** F Plus and 84.3% for **Helioseal** F.^{[1][2][3]} Specifically, 61.8% of **Helioseal** F Plus and 62.7% of **Helioseal** F sealants remained completely intact.^{[1][4]}

In terms of caries prevention, the results were highly favorable for both materials. After the 36-month observation period, 91.7% of all sealed molars were free of non-cavitated carious lesions, and 100% were free of carious cavities.^{[1][2][3]} These findings indicate that the new Bis-GMA-free formulation of **Helioseal F Plus** is at least equivalent to its predecessor, **Helioseal F**, in terms of both retention and caries prevention.^{[1][2][3][4]}

Performance Metric	Helioseal F Plus	Helioseal F
Sealant Retention (3 Years)		
Completely Intact	61.8% (81/131)	62.7% (84/134)
Completely Intact or Minimal Loss	81.7% (107/131)	84.3% (113/134)
Total Retention Loss	38.2% (50/131)	37.3% (50/134)
Caries Prevention (3 Years)		
Free of Non-Cavitated Carious Lesions	91.7% (of all molars)	91.7% (of all molars)
Free of Carious Cavities	100.0% (of all molars)	100.0% (of all molars)

Table 1: Comparative performance of **Helioseal F Plus** and **Helioseal F** after 3 years.^{[1][2][3][4]}

In a separate 3-year study, **Helioseal Clear Chroma** was compared with Delton FS(+), a colored resin-based fluoride fissure sealant.^{[5][6]} This study involved 31 children aged 6-9 years, with a total of 121 sealants placed.^{[5][6]} While Delton FS(+) demonstrated a statistically significant higher complete retention rate of 30.4% compared to **Helioseal Clear Chroma**'s 10.8% after 36 months, there was no statistically significant difference in caries incidence.^{[5][6]} The caries incidence for teeth sealed with Delton FS(+) was 9.3%, while for **Helioseal Clear Chroma** it was 19.6%.^{[5][6]}

Performance Metric	Helioseal Clear Chroma	Delton FS(+)
Complete Sealant Retention (3 Years)	10.8%	30.4%
Caries Incidence (3 Years)	19.6%	9.3%

Table 2: Comparative performance of **Helioseal** Clear Chroma and Delton FS(+) after 3 years. [\[5\]](#)[\[6\]](#)

Experimental Protocols

Helioseal F Plus vs. Helioseal F Study

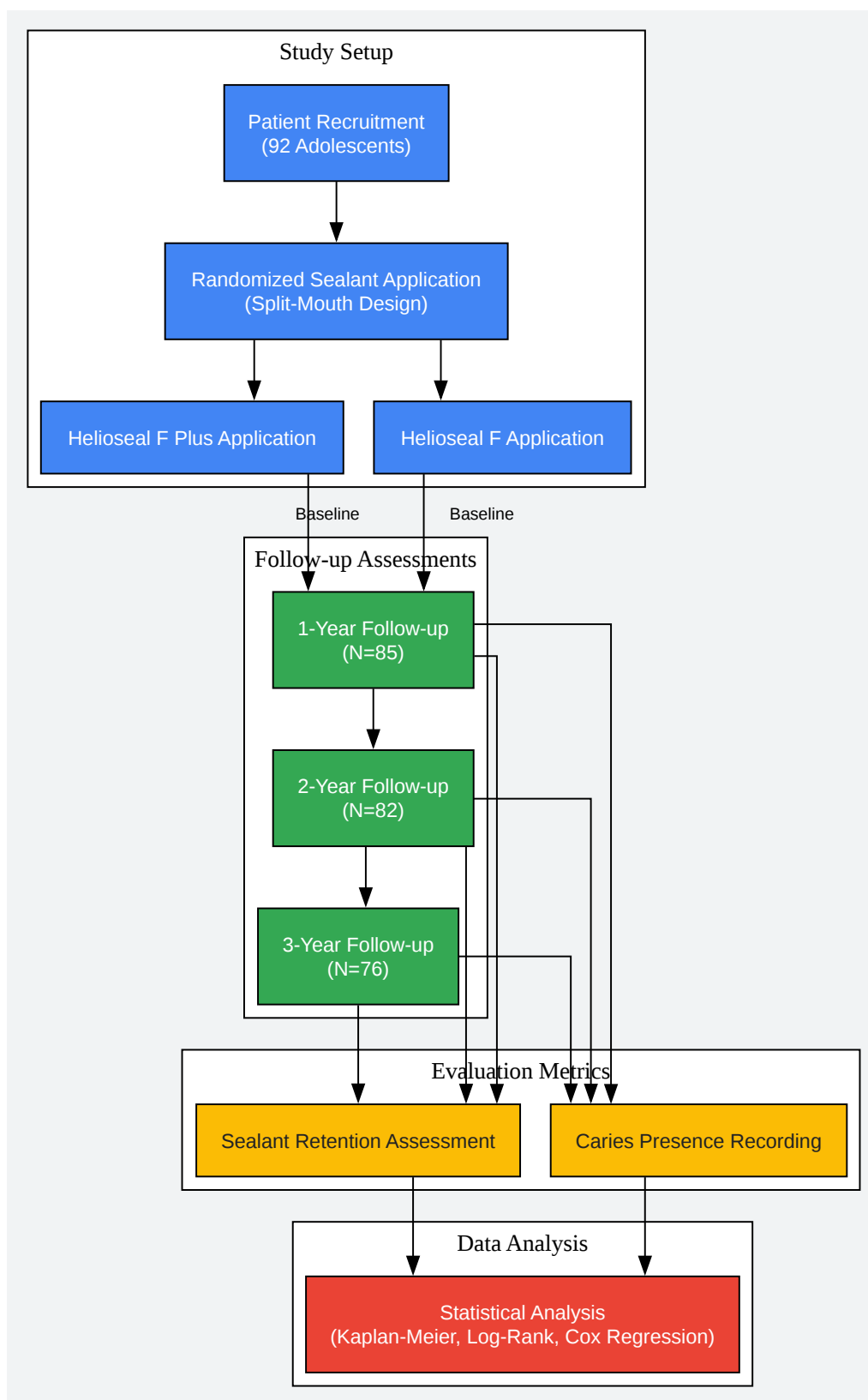
- Study Design: A 3-year, prospective, two-center, randomized clinical trial (RCT) with a split-mouth design.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)
- Participants: 92 adolescents were initially enrolled.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Procedure: In each participant, **Helioseal** F Plus and **Helioseal** F were applied to contralateral molars. The application followed standard procedures for fissure sealing.
- Follow-up: Examinations were conducted at 1, 2, and 3 years after application.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Evaluation: At each follow-up, sealant retention and the presence of caries were assessed.
- Statistical Analysis: Kaplan-Meier survival curves, log-rank tests, and a Cox proportional hazard regression model were used for statistical analysis.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Helioseal Clear Chroma vs. Delton FS(+) Study

- Study Design: A half-mouth experimental design.[\[5\]](#)[\[6\]](#)
- Participants: 31 children aged 6-9 years.[\[5\]](#)[\[6\]](#)
- Procedure: Four caries-free first permanent molars in each child were sealed, with **Helioseal** Clear Chroma and Delton FS(+) applied to contralateral sides. A pediatric dentist placed all sealants according to the manufacturers' instructions.

- Follow-up: Evaluations were performed at 3-month intervals for 36 months.[\[5\]](#)[\[6\]](#)
- Statistical Analysis: Data were statistically analyzed using chi-square tests.[\[5\]](#)

Visualized Experimental Workflow



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Experimental workflow for the 3-year **Helioseal F Plus** vs. **Helioseal F** clinical trial.

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